

A Comparative Analysis of (3S)-Hydroxytetradecanedioyl-CoA Metabolism in Hepatocytes and Fibroblasts

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Compound of Interest

Compound Name: (3S)-hydroxytetradecanedioyl-CoA

Cat. No.: B15598961

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This guide provides a comprehensive comparison of the metabolism of **(3S)-hydroxytetradecanedioyl-CoA** in two distinct cell types: hepatocytes and fibroblasts. Understanding the metabolic fate of this long-chain hydroxydicarboxylic acid in different cellular environments is crucial for research into fatty acid oxidation disorders, drug development, and toxicology. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes the metabolic pathways involved.

Executive Summary

The metabolism of **(3S)-hydroxytetradecanedioyl-CoA**, a dicarboxylic acid, primarily occurs in peroxisomes via the β -oxidation pathway. Both hepatocytes, the main metabolic cells of the liver, and fibroblasts, common connective tissue cells, possess the enzymatic machinery for this process. However, the rate and capacity of this metabolism are expected to differ significantly between these two cell types, largely due to the liver's central role in fatty acid and xenobiotic metabolism. While direct comparative quantitative data for **(3S)-hydroxytetradecanedioyl-CoA** is limited, analysis of the key enzymes and related compounds suggests a higher metabolic capacity in hepatocytes.

Data Presentation

Table 1: Comparison of Key Enzymes in Peroxisomal β -Oxidation of Dicarboxylic Acids

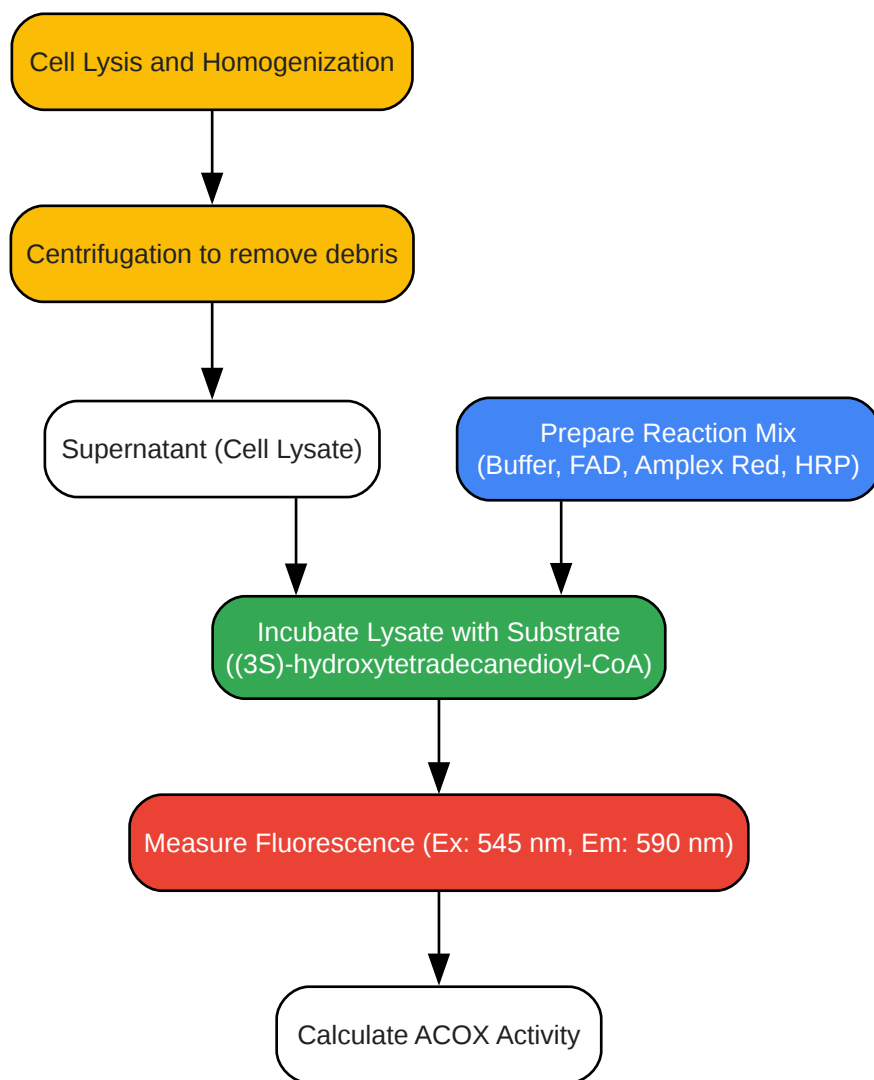
Enzyme	Function in Dicarboxylic Acid β -Oxidation	Relative Expression/Activity in Hepatocytes	Relative Expression/Activity in Fibroblasts
Acyl-CoA Oxidase 1 (ACOX1)	Catalyzes the initial, rate-limiting step of β -oxidation of straight-chain dicarboxylic acids.	High	Moderate
L-Bifunctional Protein (EHHADH)	Possesses enoyl-CoA hydratase and 3-hydroxyacyl-CoA dehydrogenase activities. Important for the metabolism of dicarboxylic acids.	High	Moderate
D-Bifunctional Protein (HSD17B4)	Also has hydratase and dehydrogenase activities, with some overlapping function with EHHADH.	High	Moderate
Peroxisomal Thiolases (ACAA1, SCPx)	Catalyze the final step of thiolytic cleavage.	High	Moderate

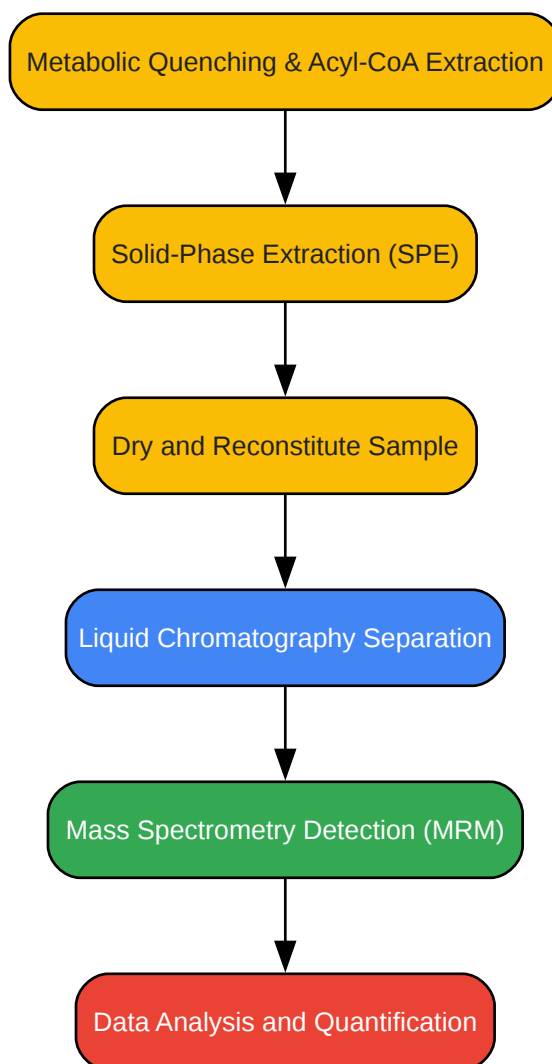
Note: Relative expression/activity levels are inferred from proteomics data and studies on the metabolism of similar long-chain dicarboxylic acids. Direct quantitative comparisons for **(3S)-hydroxytetradecanedioyl-CoA** are not readily available in the literature.

Metabolic Pathway

The metabolism of **(3S)-hydroxytetradecanedioyl-CoA** begins with its activation to a CoA thioester, followed by entry into the peroxisome, likely via the ABCD3 transporter. Inside the

peroxisome, it undergoes successive rounds of β -oxidation.





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